

Synonyms for 2-Hydroxy-4-(2-hydroxyethoxy)benzophenone

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Compound of Interest

Compound Name: 2-Hydroxy-4-(2-hydroxyethoxy)benzophenone

CAS No.: 16909-78-7

Cat. No.: B102802

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Technical Monograph: **2-Hydroxy-4-(2-hydroxyethoxy)benzophenone**

Executive Summary

This guide provides an in-depth technical analysis of **2-Hydroxy-4-(2-hydroxyethoxy)benzophenone** (CAS 16909-78-7), a specific benzophenone derivative used primarily as a UV absorber and chemical intermediate.^[1]

Critical Distinction: Researchers must distinguish this compound from Benzophenone-12 (2-Hydroxy-4-octyloxybenzophenone, CAS 1843-05-6).^[2] While both share the benzophenone core and 2-hydroxyl functionality required for UV absorption, the 4-position substituent differs significantly (hydroxyethoxy vs. octyloxy), altering solubility and matrix compatibility. This monograph focuses exclusively on the hydroxyethoxy derivative (CAS 16909-78-7).^[2]

Part 1: Chemical Identity & Nomenclature

Accurate identification is the foundation of reproducible research.^[2] This compound is often referenced by its chemical structure or trade names rather than a simplified "Benzophenone-X"

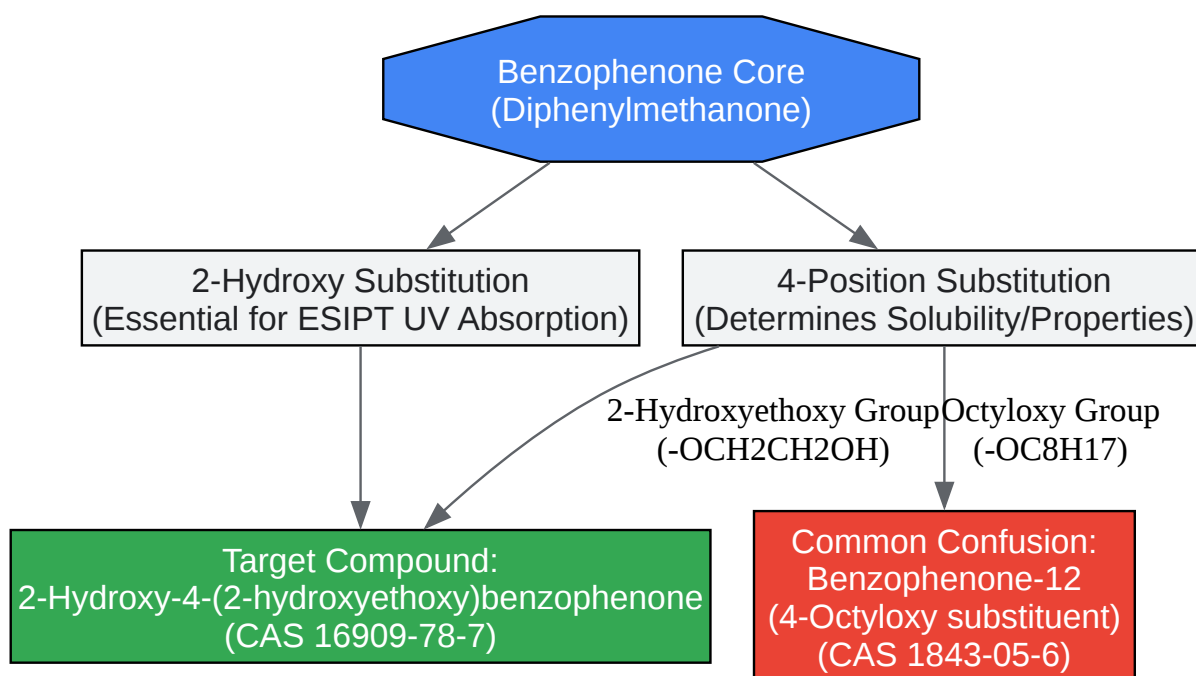
number, leading to potential confusion in procurement.[\[2\]](#)

Synonym & Identifier Matrix

Category	Identifier / Synonym	Notes
CAS Number	16909-78-7	Primary Identifier for verification. [1] [2]
IUPAC Name	[2-Hydroxy-4-(2-hydroxyethoxy)phenyl]-phenylmethanone	Formal systematic name. [1] [3] [4]
Common Chemical Name	2-Hydroxy-4-(2-hydroxyethoxy)benzophenone	Widely used in literature. [1] [2]
Trade Names	Uvinul 19; Uvinul X-19	Historical trade names (BASF). [2]
Structural Synonyms	4-(2-Hydroxyethoxy)-2-hydroxybenzophenone; Benzophenone, 2-hydroxy-4-(2-hydroxyethoxy)-	Variations in naming convention. [1] [4] [5] [6] [7]
Molecular Formula	C ₁₅ H ₁₄ O ₄	
Molecular Weight	258.27 g/mol	

Nomenclature Hierarchy Diagram

The following diagram illustrates the structural relationship and naming conventions to prevent confusion with similar benzophenones.



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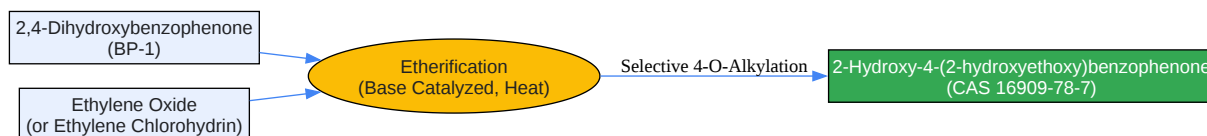
Caption: Structural differentiation between the target compound (CAS 16909-78-7) and the commonly confused Benzophenone-12.

Part 2: Synthesis & Manufacturing

The synthesis of **2-Hydroxy-4-(2-hydroxyethoxy)benzophenone** relies on the selective etherification of the 4-hydroxyl group of 2,4-dihydroxybenzophenone (Benzophenone-1).

Synthetic Pathway

- Starting Material: 2,4-Dihydroxybenzophenone (2,4-DHBP).[2][8]
- Reagent: Ethylene Oxide (oxirane) or Ethylene Chlorohydrin (2-chloroethanol).
- Catalyst: Base catalyst (typically NaOH or KOH).[2]
- Conditions: The reaction is typically conducted under pressure (if using ethylene oxide) or reflux (if using chlorohydrin) to ensure mono-alkylation at the less sterically hindered 4-position, preserving the 2-hydroxyl group for UV absorption.[2]



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Caption: Synthesis pathway via selective O-alkylation of 2,4-dihydroxybenzophenone.

Part 3: Analytical Characterization Protocols

For researchers validating the identity or purity of this compound, the following protocols are established standards.

Protocol A: High-Performance Liquid Chromatography (HPLC)

This method separates the target compound from potential impurities like unreacted 2,4-DHBP or bis-alkylated byproducts.[2]

- Column: C18 Reverse Phase (e.g., 150 mm x 4.6 mm, 5 μ m).[2]
- Mobile Phase:
 - Solvent A: Water + 0.1% Phosphoric Acid (or Formic Acid for MS).[2]
 - Solvent B: Acetonitrile (MeCN).[2][3]
- Gradient:
 - 0-2 min: 30% B (Isocratic)[2]
 - 2-15 min: 30% $\rightarrow$ 95% B (Linear Ramp)[2]
 - 15-20 min: 95% B (Wash)[2]

- Flow Rate: 1.0 mL/min.[2]
- Detection: UV Diode Array at 290 nm and 325 nm (characteristic absorption maxima).
- Retention Time Logic: The target compound (with a hydroxyethoxy tail) is more polar than Benzophenone-12 (octyloxy tail) and will elute earlier than BP-12 but later than the starting material (2,4-DHBP).

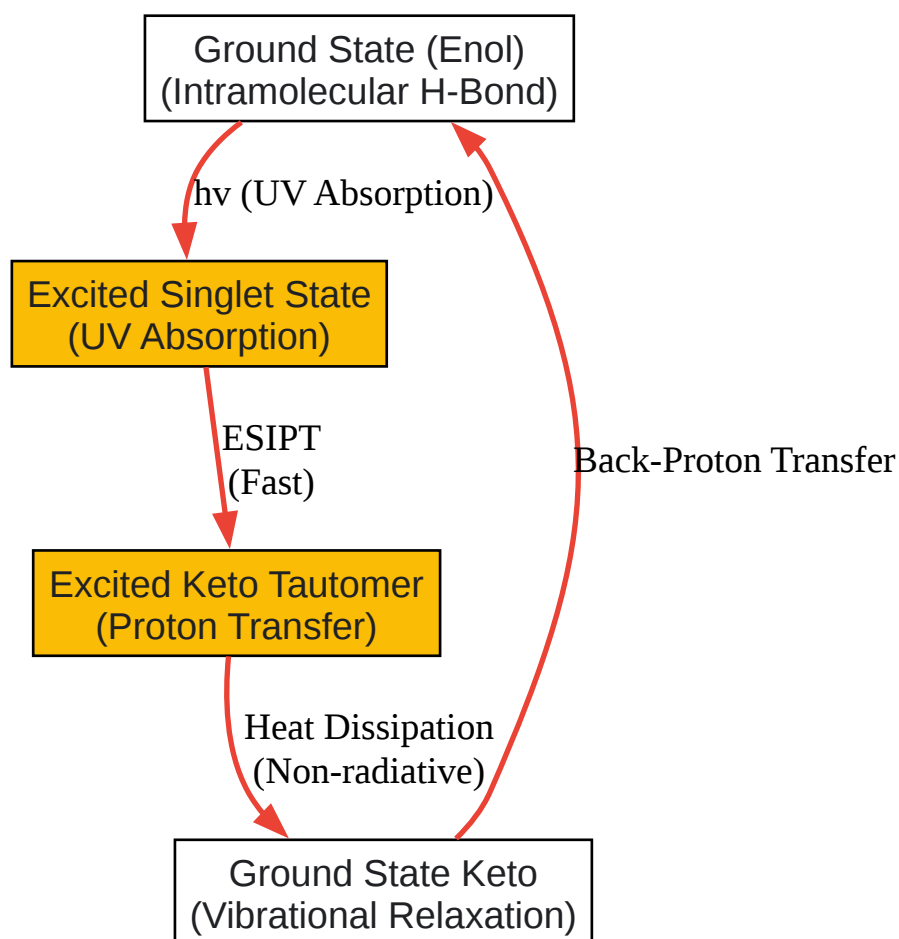
Protocol B: UV-Vis Spectroscopy

- Solvent: Methanol or Ethanol.[2]
- Concentration: 10 mg/L (approx. 40 μ M).[2]
- Scan Range: 200–400 nm.[2]
- Key Features: Look for two distinct absorption bands:
 - Band I (~325 nm): Due to the internal hydrogen bond ($n\text{-}\pi^*$ transition).[2]
 - Band II (~290 nm): Due to the benzophenone $\pi\text{-}\pi^*$ transition.[2]

Part 4: Mechanism of Action

The efficacy of CAS 16909-78-7 as a photostabilizer is derived from the Excited State Intramolecular Proton Transfer (ESIPT) mechanism, common to all ortho-hydroxybenzophenones.

- Ground State (Enol): An intramolecular hydrogen bond exists between the carbonyl oxygen and the 2-hydroxyl hydrogen.[2]
- Excitation: UV photon absorption promotes the molecule to an excited singlet state.[2]
- Proton Transfer: The proton transfers to the carbonyl oxygen, forming a keto-tautomer in the excited state.[2]
- Relaxation: The molecule relaxes to the ground state keto-form via radiationless decay (releasing heat, not UV), then rapidly tautomerizes back to the enol form.[2]



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Caption: The ESIPT cycle dissipates UV energy as harmless heat, preventing polymer degradation.[2]

Part 5: Applications & Safety

- Primary Use: Photostabilizer in plastics (polyesters, PVC) and coatings.[2] The hydroxyethoxy group provides better compatibility with polar polymers compared to lipophilic derivatives like BP-12.[2]
- Cosmetics: Historically used as a UV filter (Uvinul 19), though less common in modern formulations compared to Benzophenone-3 or -4.[2]
- Safety:
 - GHS Classification: Warning.[2]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).[2]
- Handling: Standard PPE (gloves, goggles) required.[2] Avoid dust inhalation.[2]

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